

formation environments of authigenic illite

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Illite	
Cat. No.:	B577164	Get Quote

An In-depth Technical Guide to the Formation Environments of Authigenic Illite

Introduction

Authigenic **illite** is a clay mineral that forms in situ within sedimentary basins through precipitation from pore fluids or the transformation of precursor minerals.[1] Its occurrence, particularly in sandstone reservoirs, is of significant interest to researchers and professionals in the petroleum industry. The growth of authigenic **illite**, often as delicate, hair-like or lath-shaped crystals, can drastically alter the pore geometry of reservoir rocks.[2] This alteration can significantly increase microporosity and tortuosity, leading to a substantial reduction in permeability, which can impact hydrocarbon production.[2] Understanding the specific environmental conditions, precursor materials, and mechanisms that lead to its formation is critical for predicting reservoir quality and understanding diagenetic history.[3][4] This guide provides a comprehensive overview of the formation environments of authigenic **illite**, summarizing key quantitative data, experimental protocols, and formation pathways.

Principal Formation Pathways


Authigenic **illite** forms primarily through the alteration of pre-existing minerals (precursors) during diagenesis, the process by which sediments are transformed into rock.[1][5] The specific pathway is dependent on the initial mineralogy of the sediment, temperature, pressure, and the chemistry of the pore fluids.[5]

2.1 Illitization of Smectite The transformation of smectite to **illite** is a common and extensively studied process in sedimentary basins, particularly in shales.[5][6] This reaction typically occurs during burial diagenesis as temperature increases.[5][6] The process involves the incorporation



of potassium (K+) into the smectite structure and the expulsion of water molecules.[7] The transformation often proceeds through a series of mixed-layer **illite**-smectite (I-S) phases with a progressively increasing proportion of **illite** layers.[5][7][8]

- 2.2 Illitization of Kaolinite Kaolinite is another significant precursor for authigenic **illite**, especially in arkosic sandstones.[9] The transformation of kaolinite to **illite** is a key reaction during intermediate to deep burial diagenesis.[9] This process also requires a source of potassium and is influenced by temperature, pressure, and the pH of the formation water.[9]
- 2.3 Alteration of Other Precursors Authigenic **illite** can also form from the alteration of other minerals, such as feldspars (particularly K-feldspar) and volcanic glass.[1][5][10] The dissolution of these unstable grains provides the necessary silica, alumina, and potassium for **illite** to precipitate directly from pore fluids.[5][11]



Click to download full resolution via product page

Primary pathways for the formation of authigenic illite.

Controlling Factors and Geochemical Environments

The formation of authigenic **illite** is a complex process governed by a combination of physical and chemical factors.[1][5] These factors dictate the reaction kinetics and the stability of the mineral phases. Critical factors include temperature, pressure, pore fluid composition (especially K+ concentration and pH), and the presence of organic matter.[5][12][13]



Parameter	Value/Condition	Geological Context	Source(s)
Temperature	55 - 200 °C	Smectite to illite alteration in shales.	[6]
83 - 88 °C	Abrupt smectite-to-illite transition zone.	[7]	
120 - 150 °C	Kaolinite to illite alteration.	[6]	
> 200 °C	Onset of illitization of newly formed smectite in experiments.	[11]	_
200 - 350 °C	Transition temperature for 1Md to 2M1 illite polytypes.	[3]	_
Pressure	~100 MPa (1000 bars)	Typical pressure for kaolinite illitization at 3-4 km burial depth.	[9]
50 - 300 MPa	Experimental pressure range for studying kaolinite illitization.	[9]	
10 MPa (100 bars)	Experimental conditions for illitization under supercritical CO2.	[8]	
рН	Alkaline Conditions	Favors the illitization of kaolinite in experimental studies.	[9]
Approx. Neutral pH	Condition for authigenic transformation of kaolinite to Fe-illite.	[14]	



Key Chemical Species	High K+ activity	Essential for the transformation of both smectite and kaolinite.	[7][11][13]
High Fe activity	Triggers the transformation of kaolinite to Fe-illite/glauconite.	[14]	
Fluid-Rock Ratio	Low Water-Rock Ratio	Published experiments show this condition favors illite growth.	[4]
Table 1: Summary of key quantitative data on the geochemical and physical conditions required for the formation of authigenic illite.			

Formation Mechanisms

Two primary mechanisms have been proposed to explain the transformation of precursor minerals into authigenic **illite**: solid-state transformation (SST) and dissolution-crystallization (DC), also referred to as dissolution-precipitation.[10][15]

- Solid-State Transformation (SST): This mechanism involves changes within the crystal lattice
 of the precursor mineral without its complete dissolution.[15] For the smectite-to-illite
 reaction, SST is envisioned as the replacement of smectite interlayers with illite interlayers,
 leading to gradual changes in composition and structure.[15] This process is thought to be
 more prevalent in rock-dominated systems with low permeability, such as bentonites.[15]
- Dissolution-Crystallization (DC): This mechanism involves the complete dissolution of the unstable precursor mineral (e.g., smectite, kaolinite, feldspar) into the pore fluid, followed by the nucleation and growth of new, more stable **illite** crystals.[15] This process allows for abrupt changes in mineralogy and is considered dominant in fluid-dominated, permeable










systems like sandstones.[15] Direct observation of euhedral, authigenic **illite** crystals that are distinct from precursor flakes supports the DC mechanism.[7]











Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. geologyscience.com [geologyscience.com]
- 2. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 3. Detrital and authigenic clay minerals in shales: A review on their identification and applications PMC [pmc.ncbi.nlm.nih.gov]
- 4. lyellcollection.org [lyellcollection.org]
- 5. boles.faculty.geol.ucsb.edu [boles.faculty.geol.ucsb.edu]
- 6. Shale Wikipedia [en.wikipedia.org]
- 7. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 8. Mixed-Layer Illite-Smectite Illitization under Supercritical CO2 Conditions [mdpi.com]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 12. On the Thermodynamic Stability of Illite and I-S Minerals | Clays and Clay Minerals | Cambridge Core [cambridge.org]
- 13. mdpi.com [mdpi.com]
- 14. researchgate.net [researchgate.net]
- 15. Comparison of Structural Models of Mixed-Layer Illite/Smectite and Reaction Mechanisms of Smectite Illitization | Clays and Clay Minerals | Cambridge Core [cambridge.org]
- To cite this document: BenchChem. [formation environments of authigenic illite].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b577164#formation-environments-of-authigenic-illite]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com